

Experimental procedures involving 3-Piperazinobenzisothiazole hydrochloride

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Compound of Interest

Compound Name: 3-Piperazinobenzisothiazole
hydrochloride

Cat. No.: B043173

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Application Notes and Protocols: 3-Piperazinobenzisothiazole Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Piperazinobenzisothiazole hydrochloride is a heterocyclic organic compound featuring a benzisothiazole core linked to a piperazine ring. It is primarily recognized as a crucial chemical intermediate in the synthesis of various pharmaceuticals. Its most notable application is in the manufacturing of atypical antipsychotic drugs, particularly Ziprasidone and Lurasidone, which are used in the treatment of schizophrenia and bipolar disorder.^[1] While the predominant use of **3-Piperazinobenzisothiazole hydrochloride** is as a precursor in multi-step synthetic pathways, preliminary research suggests potential for independent analgesic and anti-inflammatory properties, although this is not yet well-documented in publicly available literature.^[1] This document provides detailed protocols for its synthesis and outlines its established role in pharmaceutical development.

Physicochemical Properties

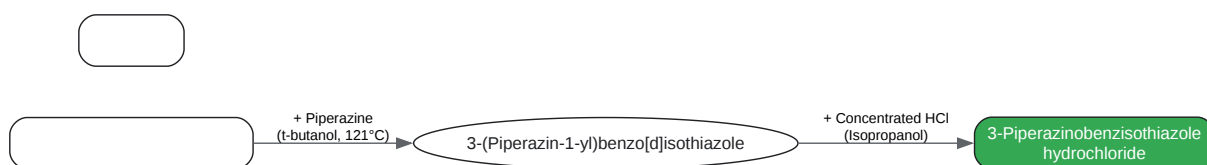
Property	Value	Reference
CAS Number	87691-88-1	[2]
Molecular Formula	C ₁₁ H ₁₄ ClN ₃ S	[2]
Molecular Weight	255.77 g/mol	[2]
Appearance	White to slight yellow crystalline powder	[1]
Purity	≥99.0%	[1]
Storage	Inert atmosphere, Room Temperature	[3]

Experimental Protocols

Synthesis of 3-Piperazinobenzisothiazole Hydrochloride

The synthesis of **3-Piperazinobenzisothiazole hydrochloride** is a well-established process. The following protocol is a common method used for its preparation.

Reaction Scheme:



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Caption: Synthesis of **3-Piperazinobenzisothiazole hydrochloride**.

Materials and Reagents:

Reagent	Quantity	Molar Equivalent
3-Chloro-1,2-benzisothiazole	19.45 g	0.11 mol
Anhydrous Piperazine	49.4 g	0.57 mol
tert-Butanol	20 mL	-
Water	120 mL	-
Toluene	300 mL	-
Isopropanol	210 mL	-
Concentrated Hydrochloric Acid	7.6 mL	-
50% Aqueous Sodium Hydroxide	As needed	-

Procedure:

- **Reaction Setup:** In a 300 mL round-bottomed flask equipped with a mechanical stirrer, thermometer, condenser with a nitrogen inlet, and a pressure-equalizing dropping funnel, combine anhydrous piperazine (49.4 g) and tert-butanol (10 mL).^[4]
- **Initial Heating:** Purge the flask with nitrogen and heat the mixture to 100°C in an oil bath.^[4]
- **Addition of Reactant:** Dissolve 3-chloro-1,2-benzisothiazole (19.45 g) in tert-butanol (10 mL). Add this solution to the dropping funnel and then slowly add it to the reaction flask over 20 minutes. The temperature should be maintained between 112-118°C during this exothermic addition.^[4]
- **Reflux:** After the addition is complete, heat the resulting yellow solution to reflux (approximately 121°C) and maintain for 24 hours.^[4]
- **Reaction Quenching and Filtration:** Cool the reaction mixture to 85°C and add 120 mL of water. Filter the resulting hazy solution and wash the filter cake with a 60 mL solution of tert-butanol/water (1:1).^[4]

- Extraction: Combine the filtrate and the wash. Adjust the pH to 12.2 with 50% aqueous sodium hydroxide. Extract the aqueous solution with toluene (200 mL), separate the layers, and then extract the aqueous layer again with fresh toluene (100 mL).[4]
- Washing and Concentration: Combine the toluene layers and wash with 75 mL of water. Concentrate the toluene solution to a volume of 90 mL under vacuum at 48°C.[4]
- Precipitation of Hydrochloride Salt: Add isopropanol (210 mL) to the concentrated solution. Slowly adjust the pH to 3.8 by the dropwise addition of concentrated hydrochloric acid (7.6 mL).[4]
- Isolation and Drying: Cool the resulting slurry to 0°C and stir for 45 minutes. Filter the slurry and wash the filter cake with cold isopropanol (50 mL). Dry the product under vacuum at 40°C to yield 3-(1-piperazinyl)-1,2-benzisothiazole hydrochloride as an off-white solid.[4]

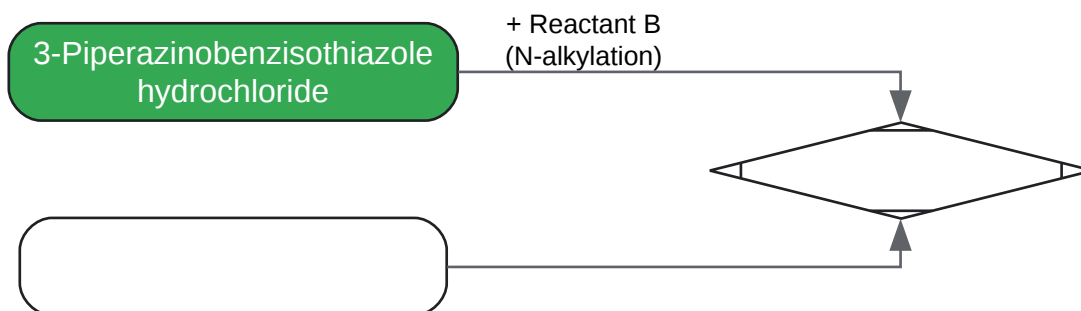
Expected Yield: Approximately 23.59 g (80%).[4]

Applications in Drug Development

The primary application of **3-Piperazinobenzisothiazole hydrochloride** is as a key starting material for the synthesis of Ziprasidone.

Role in Ziprasidone Synthesis

Ziprasidone is an atypical antipsychotic that acts as a potent antagonist at dopamine D2 and serotonin 5-HT2A receptors. The synthesis of Ziprasidone involves the reaction of 3-Piperazinobenzisothiazole with 5-(2-chloroethyl)-6-chloro-1,3-dihydro-2H-indol-2-one.

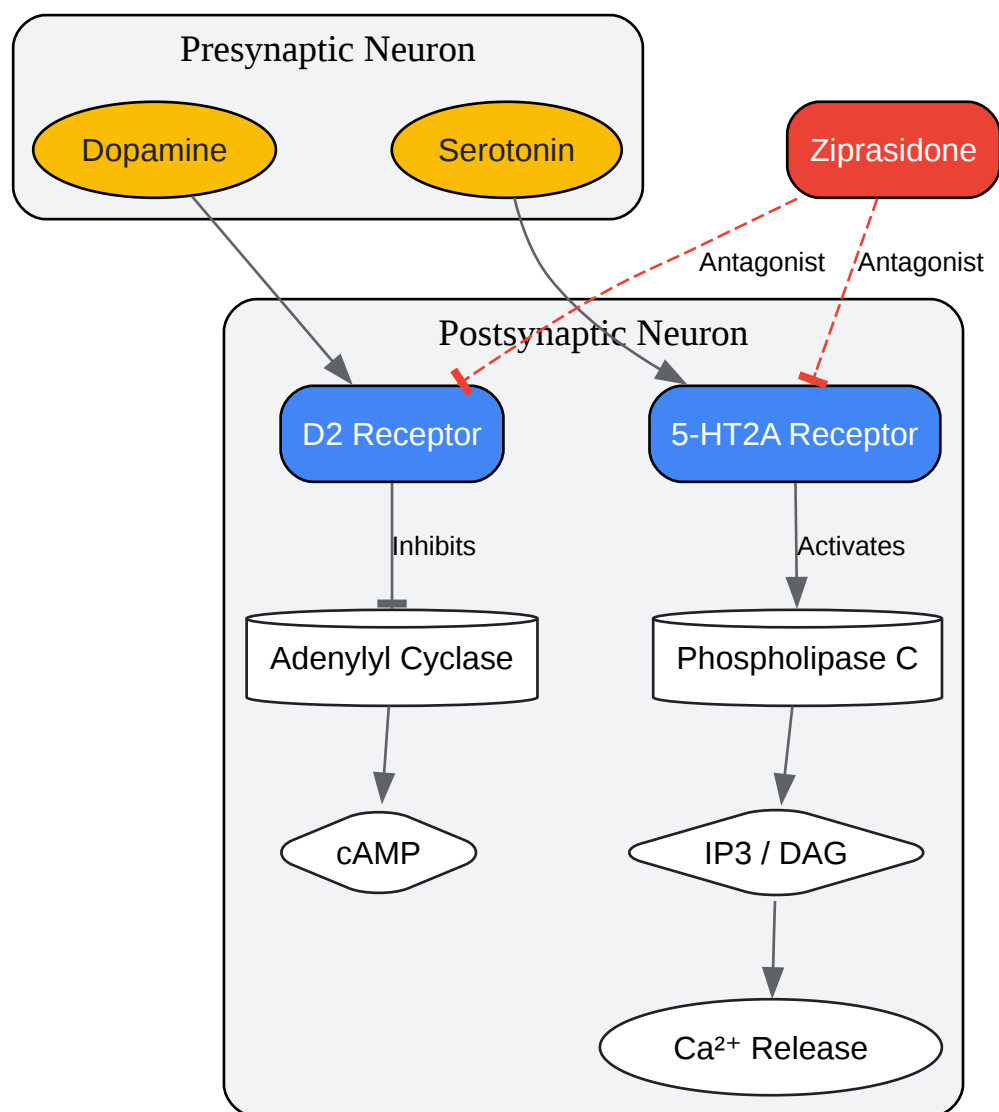


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Caption: Role as a key intermediate in Ziprasidone synthesis.

Potential Signaling Pathway Interactions of Downstream Products

While **3-Piperazinobenzisothiazole hydrochloride** itself is not known to have significant direct interactions with signaling pathways, its derivative, Ziprasidone, has a well-characterized mechanism of action. The following diagram illustrates the principal signaling pathways modulated by Ziprasidone.



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Caption: Antagonistic action of Ziprasidone on D2 and 5-HT2A receptors.

Safety and Handling

GHS Hazard Statements:

- H302: Harmful if swallowed
- H317: May cause an allergic skin reaction
- H319: Causes serious eye irritation
- H361f: Suspected of damaging fertility
- H400: Very toxic to aquatic life
- H410: Very toxic to aquatic life with long lasting effects[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/ doctor. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For full safety information, please consult the Safety Data Sheet (SDS).

Conclusion

3-Piperazinobenzisothiazole hydrochloride is a well-characterized compound whose primary value in research and development lies in its role as a key intermediate for the synthesis of important antipsychotic medications. The provided synthesis protocol offers a reliable method for its preparation. While its direct biological activities are not extensively documented, the pharmacological profile of its downstream products, such as Ziprasidone, is well understood. Researchers and drug development professionals should consider this compound as a critical building block in the synthesis of pharmacologically active agents targeting the central nervous system.

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